

Ethylene bis(2-bromoisobutyrate) chemical properties and solubility

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Compound of Interest

Compound Name: Ethylene bis(2-bromoisobutyrate)

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An In-Depth Technical Guide to **Ethylene bis(2-bromoisobutyrate)** for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, solubility, and applications of **Ethylene bis(2-bromoisobutyrate)**, a key compound in polymer chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development who are interested in the use of this bifunctional initiator for controlled radical polymerization.

Core Chemical Properties

Ethylene bis(2-bromoisobutyrate), also known by its synonyms 1,2-Bis(2'-bromoisobutyryloxy)ethane and 2f-BiB, is a solid at room temperature.^{[1][2]} It is a crucial initiator in Atom Transfer Radical Polymerization (ATRP), enabling the synthesis of well-defined polymers with controlled molecular weights and functionalities.^[2]

Table 1: Physicochemical Properties of **Ethylene bis(2-bromoisobutyrate)**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₆ Br ₂ O ₄	[3][4]
Molecular Weight	360.04 g/mol	[3][4]
CAS Number	248603-11-4	[3][4]
Appearance	White to off-white or beige powder	[3]
Melting Point	45-49 °C	[3][4]
Boiling Point	344.5 ± 22.0 °C (Predicted)	[4]
Density	1.585 ± 0.06 g/cm ³ (Predicted)	[4]
Flash Point	>110 °C	[4]

Solubility Profile

Detailed quantitative solubility data for **Ethylene bis(2-bromoisobutyrate)** is not extensively documented in publicly available literature. However, its use in various organic synthesis and polymerization protocols provides significant insight into its solubility characteristics. It is frequently used in organic solvents, indicating good solubility in these media.

A structurally related compound, Ethyl 2-bromoisobutyrate, is reported to be soluble in common organic solvents such as ethanol, ether, ethyl acetate, dichloromethane, and dimethyl sulfoxide, while being insoluble in water.[1][5][6] This suggests a similar solubility profile for **Ethylene bis(2-bromoisobutyrate)**. Experimental protocols confirm its use in solvents like dimethylformamide (DMF), tetrahydrofuran (THF), toluene, and xylene.[7][8]

Table 2: Qualitative Solubility of **Ethylene bis(2-bromoisobutyrate)**

Solvent	Solubility	Inferred From
Dichloromethane (DCM)	Soluble	Synthesis Protocols[9]
Dimethylformamide (DMF)	Soluble	ATRP Protocols[7]
Tetrahydrofuran (THF)	Soluble	ATRP Protocols[7]
Toluene	Soluble	Synthesis & ATRP Protocols[8] [10]
Xylene	Soluble	ATRP Protocols[8]
Water	Insoluble	General properties of similar compounds[1][5][6]

Experimental Protocols

Ethylene bis(2-bromoisobutyrate) is primarily utilized as a bifunctional initiator in Atom Transfer Radical Polymerization (ATRP). This allows for the growth of polymer chains from both ends of the molecule, leading to the formation of telechelic polymers or block copolymers.

Synthesis of Ethylene bis(2-bromoisobutyrate)

A common method for the synthesis of **Ethylene bis(2-bromoisobutyrate)** involves the esterification of ethylene glycol with 2-bromoisobutyryl bromide.[9]

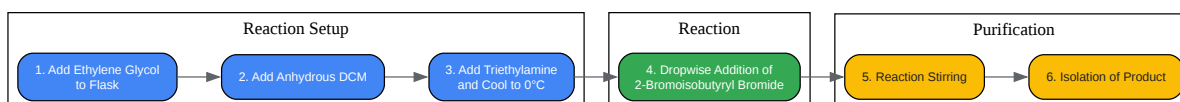
Materials:

- Ethylene glycol
- Anhydrous dichloromethane (DCM)
- Triethylamine
- 2-Bromoisobutyryl bromide
- Nitrogen gas
- Magnetic stirrer

- Dropping funnel
- Round-bottom flask

Procedure:

- To a 2 L three-neck round-bottom flask equipped with a magnetic stirrer and a dropping funnel, add ethylene glycol (8 mL, 0.14 mol) under a nitrogen atmosphere.
- Add anhydrous dichloromethane (700 mL) to the flask.
- Add triethylamine (60 mL, 3 eq.) to the reaction mixture using a deoxygenated syringe and cool the mixture to 0 °C.
- Add 2-Bromoisobutyryl bromide (37.6 mL, 2.5 eq.) dropwise to the reaction mixture over one hour via the dropping funnel under a nitrogen atmosphere.
- The reaction is typically stirred for a period to ensure completion, followed by purification steps to isolate the final product.



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Synthesis of **Ethylene bis(2-bromoisobutyrate)**.

Atom Transfer Radical Polymerization (ATRP) using **Ethylene bis(2-bromoisobutyrate)**

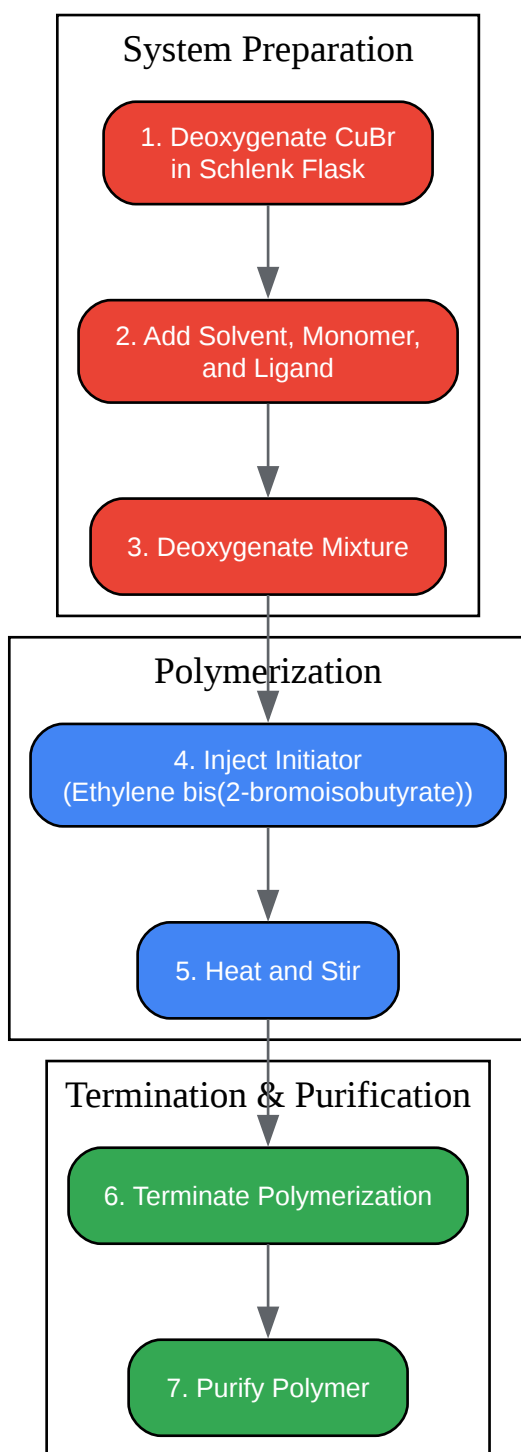
The following is a representative protocol for the polymerization of a vinyl monomer, such as styrene, using **Ethylene bis(2-bromoisobutyrate)** as the initiator.^[7]

Materials:

- Styrene (monomer)
- **Ethylene bis(2-bromoisobutyrate)** (initiator)
- Copper(I) bromide (CuBr) (catalyst)
- N,N,N',N'',N''-Pentamethyldiethylenetriamine (PMDETA) (ligand)
- Anhydrous solvent (e.g., toluene, DMF)
- Nitrogen or Argon gas
- Schlenk flask
- Magnetic stirrer

Procedure:

- Add CuBr and a magnetic stir bar to a dry Schlenk flask.
- Seal the flask and deoxygenate by performing three freeze-pump-thaw cycles.
- Under an inert atmosphere (Nitrogen or Argon), add the solvent, monomer (styrene), and ligand (PMDETA).
- Subject the mixture to another three freeze-pump-thaw cycles to ensure an oxygen-free environment.
- Inject the initiator, **Ethylene bis(2-bromoisobutyrate)**, into the flask to start the polymerization.
- Place the flask in a preheated oil bath at the desired temperature and stir.
- After the desired reaction time, terminate the polymerization by exposing the reaction mixture to air and diluting it with a suitable solvent.
- Purify the resulting polymer by precipitation in a non-solvent (e.g., cold methanol or hexane).



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A typical ATRP experimental workflow.

Applications in Research and Development

Ethylene bis(2-bromoisobutyrate) is a versatile tool in polymer chemistry with significant applications in materials science and biomedical research.

- **Polymer Chemistry:** It serves as a crosslinking agent to enhance the mechanical properties and thermal stability of polymers used in coatings and adhesives.[11]
- **Biomedical Research:** This compound is employed in the synthesis of biodegradable polymers for drug delivery systems, facilitating the controlled release of therapeutics.[11]
- **Materials Science:** It is used to create advanced composite materials with improved strength and durability, which are valuable in the aerospace and automotive industries.[11]
- **Surface Modification:** **Ethylene bis(2-bromoisobutyrate)** is applied to modify surfaces to improve adhesion properties in paints and sealants.[11]

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